

Understanding the properties of Ac-rC phosphoramidite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ac-rC Phosphoramidite*

Cat. No.: *B10831924*

[Get Quote](#)

An In-Depth Technical Guide to Ac-rC Phosphoramidite

For researchers, scientists, and professionals in drug development, a comprehensive understanding of the reagents used in oligonucleotide synthesis is paramount. This guide provides a detailed overview of N4-Acetyl-5'-O-DMT-2'-O-TBDMS-cytidine-3'-O-(β -cyanoethyl-N,N-diisopropyl) phosphoramidite, commonly known as **Ac-rC phosphoramidite**. It is a crucial building block for the synthesis of RNA, particularly in the development of RNA-based therapeutics and diagnostics.

Core Properties and Specifications

Ac-rC phosphoramidite is a chemically modified version of the ribonucleoside cytidine, designed for efficient incorporation into a growing oligonucleotide chain during solid-phase synthesis. The key modifications, including the 5'-dimethoxytrityl (DMT) group, the 2'-tert-butyldimethylsilyl (TBDMS) group, the N4-acetyl (Ac) protecting group, and the 3'-phosphoramidite moiety, each serve a specific function in the synthesis process.

Physicochemical Properties

A summary of the key physicochemical properties of **Ac-rC phosphoramidite** is presented below.

Property	Value	Source
Full Chemical Name	5'-O-(4,4'-Dimethoxytrityl)-N4-acetyl-2'-O-TBDMSi-cytidine-3'-O-[(2-cyanoethyl)-(N,N-diisopropyl)]-phosphoramidite	[1]
Molecular Formula	C47H64N5O9PSi	[2]
Molecular Weight	902.10 g/mol	[1][2]
CAS Number	121058-88-6	[1][2][3]

Quality and Purity Specifications

The purity of **Ac-rC phosphoramidite** is critical for the successful synthesis of high-fidelity oligonucleotides. Different grades are available depending on the intended application, from standard research use to the stringent requirements of therapeutic development.[4]

Specification	Standard Grade	TheraPure Grade	Analytical Method
HPLC Purity	≥98.0%	≥99%	High-Performance Liquid Chromatography (HPLC)
³¹ P NMR Purity	≥98.0%	≥99%	Phosphorus-31 Nuclear Magnetic Resonance (³¹ P NMR)
Sum of non-primary peaks in 140-152 ppm range (³¹ P NMR)	≤0.5%	≤0.5%	³¹ P NMR

Data compiled from multiple sources.[1][4]

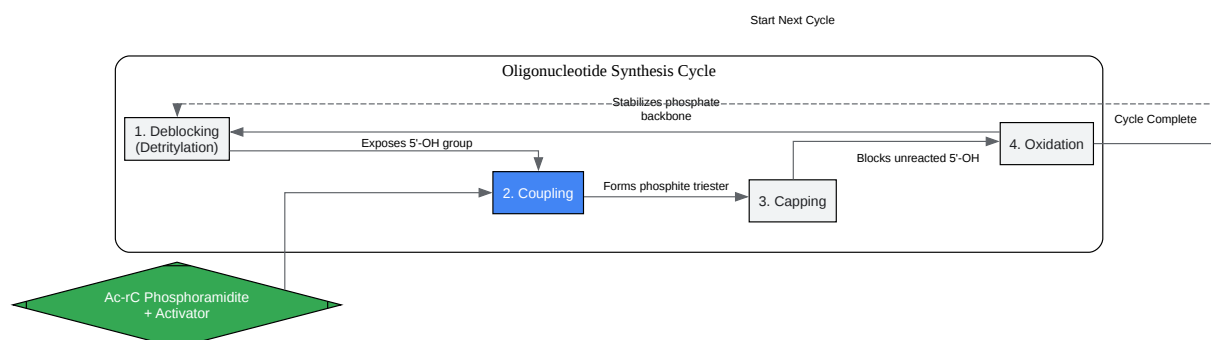
Storage and Stability

Proper storage is crucial to maintain the integrity of **Ac-rC phosphoramidite** and prevent degradation.

Condition	Duration	Notes
Freezer	-	At or below -20°C.[5][6]
Stock Solution (-80°C)	6 months	Protect from light. Aliquot to prevent repeated freeze-thaw cycles.[3]
Stock Solution (-20°C)	1 month	Protect from light. Aliquot to prevent repeated freeze-thaw cycles.[3]

Role in Oligonucleotide Synthesis

Ac-rC phosphoramidite is a key reagent in the phosphoramidite method of solid-phase oligonucleotide synthesis, which occurs in a cyclical manner. Each cycle adds one nucleoside to the growing chain and consists of four main steps: deblocking, coupling, capping, and oxidation.[7]



[Click to download full resolution via product page](#)

Figure 1. The role of **Ac-rC phosphoramidite** in the oligonucleotide synthesis cycle.

Experimental Protocols

While specific protocols are synthesizer-dependent, the following outlines the general steps for the use of **Ac-rC phosphoramidite** in RNA synthesis.

Reagent Preparation

- **Dissolution:** **Ac-rC phosphoramidite** is typically dissolved in anhydrous acetonitrile to a standard concentration, for example, 0.1 M.[8] To ensure the reagent remains anhydrous, it is recommended to store the solution over activated 3Å or 4Å molecular sieves for at least 24 hours.[8] The exact volume of acetonitrile to be added depends on the amount of phosphoramidite.[8]

Synthesis Cycle Steps

- **Deblocking (Detritylation):** The 5'-DMT protecting group is removed from the support-bound nucleoside, exposing the 5'-hydroxyl group for the next reaction.[7]

- **Coupling:** The **Ac-rC phosphoramidite**, activated by a reagent such as tetrazole, is added. The activated phosphoramidite couples with the free 5'-hydroxyl group of the growing oligonucleotide chain.^[9]
- **Capping:** Any unreacted 5'-hydroxyl groups are acetylated to prevent the formation of deletion mutants in subsequent cycles.^[7]
- **Oxidation:** The newly formed phosphite triester linkage is oxidized to a more stable phosphate triester.^[7]

This cycle is repeated until the desired oligonucleotide sequence is synthesized.

Post-Synthesis Processing

Following synthesis, the oligonucleotide is cleaved from the solid support, and the various protecting groups (including the N4-acetyl group on cytosine, the cyanoethyl groups on the phosphate backbone, and the 2'-TBDMS groups) are removed in a deprotection step.^{[7][9]} The choice of deprotection conditions can be influenced by the protecting groups used on other bases in the sequence. For instance, the use of Ac-dC in DNA synthesis allows for rapid deprotection protocols.^[7]

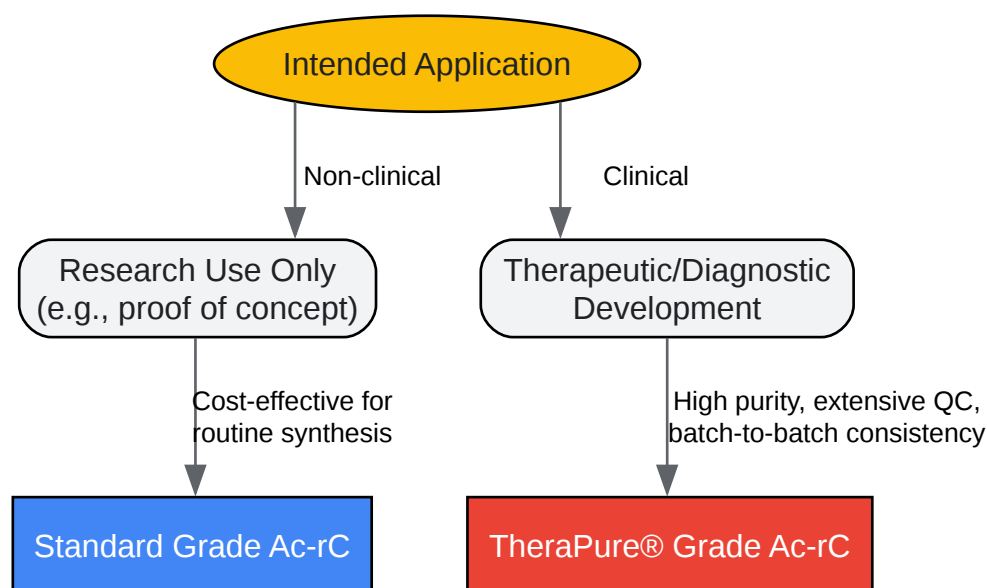
Applications in Research and Drug Development

Ac-rC phosphoramidite is fundamental to the synthesis of RNA molecules for a wide range of applications, from basic research to the development of therapeutics.

- **RNA Interference (RNAi):** Synthesis of small interfering RNAs (siRNAs) and microRNAs (miRNAs) for gene silencing studies and therapeutic applications.
- **Aptamers:** Production of RNA aptamers that can bind to specific molecular targets.
- **Ribozymes:** Creation of catalytic RNA molecules.
- **mRNA Synthesis:** Although not a direct component of in vitro transcription, chemically synthesized RNA fragments can be used in the assembly of larger mRNA constructs.
- **Modified Oligonucleotides:** **Ac-rC phosphoramidite** is used in the synthesis of oligonucleotides with modified backbones, such as phosphorodithioate (PS2) modifications,

to enhance their stability and therapeutic potential.[2][3][10]

The selection of the appropriate grade of **Ac-rC phosphoramidite** is a critical consideration in the drug development process.



[Click to download full resolution via product page](#)

Figure 2. Decision workflow for selecting the appropriate grade of **Ac-rC phosphoramidite**.

Isotopically labeled versions of **Ac-rC phosphoramidite**, such as **Ac-rC Phosphoramidite-¹⁵N₃**, are also available.[10] These are used as tracers or internal standards for quantitative analysis in pharmacokinetic and metabolic studies during drug development.[10]

In conclusion, **Ac-rC phosphoramidite** is an indispensable reagent in the field of nucleic acid chemistry. Its well-defined properties and the availability of different grades allow for the reproducible and high-quality synthesis of RNA oligonucleotides for a broad spectrum of research and therapeutic applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. indiamart.com [indiamart.com]
- 2. Ac-rC Phosphoramidite - MedChem Express [bioscience.co.uk]
- 3. medchemexpress.com [medchemexpress.com]
- 4. RNA Phosphoramidites | Thermo Fisher Scientific - SG [thermofisher.com]
- 5. Ac-rC Phosphoramidite, standard grade, serum vial bottle 2 g | Contact Us | Thermo Scientific™ [thermofisher.com]
- 6. Ac-rC Phosphoramidite, standard grade, serum vial bottle 2 g | Buy Online | Thermo Scientific™ [thermofisher.com]
- 7. shigematsu-bio.com [shigematsu-bio.com]
- 8. documents.thermofisher.com [documents.thermofisher.com]
- 9. atdbio.com [atdbio.com]
- 10. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Understanding the properties of Ac-rC phosphoramidite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10831924#understanding-the-properties-of-ac-rc-phosphoramidite]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com